

Technical Guide: Biological Activity of 3-Methylquinoxalin-2(1H)-one Scaffolds

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Compound of Interest

Compound Name: 1-(3-Aminopropyl)-3-methylquinoxalin-2(1H)-one

Cat. No.: B13018737

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Abstract

The 3-methylquinoxalin-2(1H)-one scaffold represents a privileged structure in medicinal chemistry, characterized by its ability to interact with diverse biological targets including receptor tyrosine kinases (VEGFR-2, FGFR1), bacterial DNA gyrase, and cholinesterases. This guide provides a comprehensive technical analysis of this scaffold, detailing synthetic protocols, structure-activity relationships (SAR), and mechanistic pathways driving its pharmacological profile.

Structural Fundamentals & Chemical Properties[1]

The 3-methylquinoxalin-2(1H)-one core is a benzopyrazine derivative.[1] Its biological versatility stems from its electronic properties and the capacity for tautomeric equilibrium.

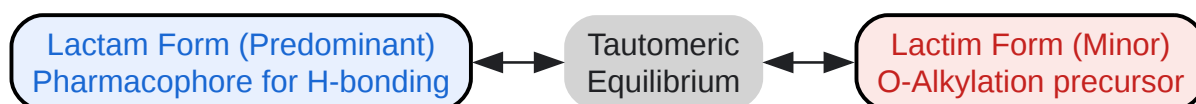
Tautomerism

In solution, the scaffold exists in equilibrium between the lactam (NH-keto) and lactim (N-hydroxy) forms. However, the lactam form (A) is thermodynamically predominant and is the

primary pharmacophore responsible for hydrogen bonding interactions in enzyme active sites (e.g., acting as a hydrogen bond donor via N1-H and acceptor via C2=O).

Core Numbering & Structure

The standard numbering initiates at the nitrogen atom bearing the proton (position 1), proceeds to the carbonyl carbon (position 2), and follows the ring system.



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Figure 1: Tautomeric equilibrium of the quinoxalin-2(1H)-one scaffold.

Synthesis Methodologies

Protocol A: Condensation Synthesis (The Standard)

This method is preferred for its high yield and scalability. It involves the condensation of o-phenylenediamine with pyruvate derivatives.[1]

Reagents:

- o-Phenylenediamine (1.0 eq)
- Ethyl pyruvate (1.0 eq)
- Solvent: Absolute Ethanol or n-Butanol
- Catalyst: None (thermal) or Acetic Acid

Step-by-Step Protocol:

- Dissolution: Dissolve 20 g (0.10 mol) of o-phenylenediamine in 200 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 22 g (0.10 mol) of ethyl pyruvate dropwise under stirring.

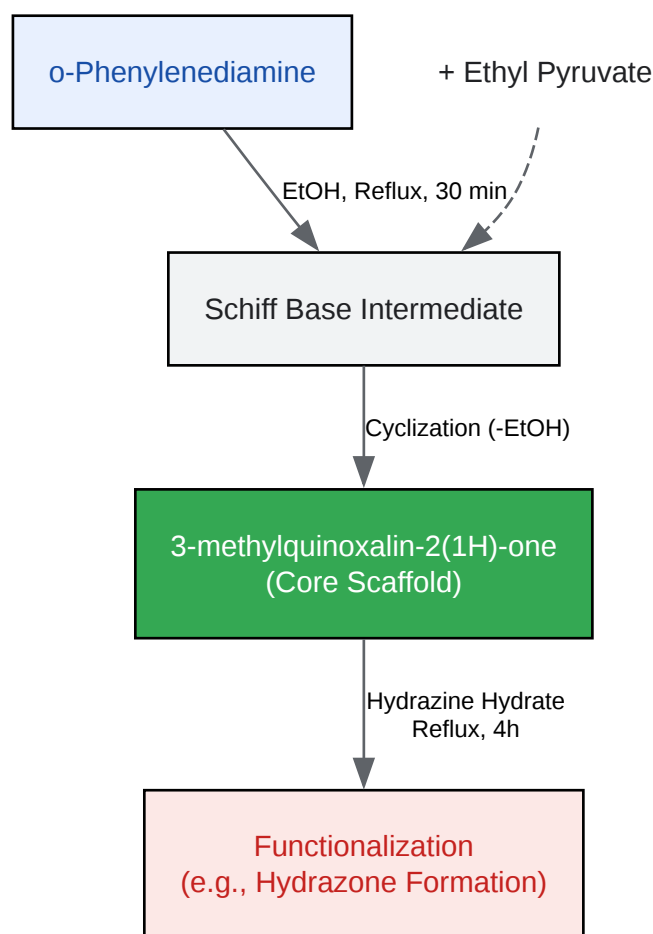
- Reflux: Heat the mixture to reflux (approx. 78°C for ethanol) for 30–60 minutes. Monitor reaction progress via TLC (Hexane:Ethyl Acetate 1:1).
- Crystallization: Cool the reaction mixture to room temperature, then chill in an ice bath. Silvery-white crystals of 3-methylquinoxalin-2(1H)-one will precipitate.[1]
- Purification: Filter the solid under vacuum. Wash with cold ethanol (2 x 20 mL). Recrystallize from ethanol if necessary.
 - Yield: >85%[2]
 - Melting Point: 244–246°C

Protocol B: Direct C3-H Functionalization (Radical Pathway)

For diversifying the scaffold, direct methylation of quinoxalin-2(1H)-one using peroxides is a modern, metal-free approach.

Reagents:

- Quinoxalin-2(1H)-one[3][1][4][5][6][7][8][9][10]
- Tert-butyl hydroperoxide (TBHP) (Methyl source & oxidant)
- Iodine (Catalyst)
- Solvent: Chlorobenzene or DMSO



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Figure 2: Synthetic pathway from precursors to functionalized scaffold.

Pharmacological Profile & Mechanism of Action[13]

The 3-methylquinoxalin-2(1H)-one scaffold is a bioisostere of quinazoline and pteridine, allowing it to mimic ATP and intercalate into DNA.

Anticancer Activity (VEGFR-2 & FGFR1 Inhibition)

The scaffold acts as a Type II kinase inhibitor. It occupies the ATP-binding pocket of receptor tyrosine kinases (RTKs), specifically VEGFR-2 (vascular endothelial growth factor receptor 2), preventing angiogenesis.

- Mechanism: The lactam motif (NH-CO) forms hydrogen bonds with the "hinge region" residues (e.g., Cys919 in VEGFR-2).

- Key Derivative: Compound 11e (3-methoxy substituted tail).
- Cellular Effect: Induces G2/M phase cell cycle arrest and triggers apoptosis via the intrinsic mitochondrial pathway (Bax upregulation, Bcl-2 downregulation).

Table 1: Cytotoxicity Profile (IC50 in μM)

Compound ID	Substitution (R)	HepG2 (Liver Cancer)	MCF-7 (Breast Cancer)	VEGFR-2 Inhibition (nM)
Scaffold Core	H	>100	>100	N.A.
Cmpd 11e	3-Methoxy-N-phenylacetamide	2.10	2.60	2.6
Cmpd 17b	3-Chlorophenyl	3.40	2.90	2.7
Sorafenib	(Reference Drug)	2.20	3.40	3.1

Antimicrobial Activity (DNA Gyrase Inhibition)

Derivatives bearing hydrazone or pyrazole moieties at the C3 position exhibit bactericidal activity by inhibiting DNA gyrase (topoisomerase II), preventing bacterial DNA replication.

- Target: *S. aureus* DNA gyrase.
- Potency: MIC values range from 0.97 to 62.5 $\mu\text{g/mL}$.
- Resistance: Effective against MDR (Multi-Drug Resistant) strains.[\[10\]](#)

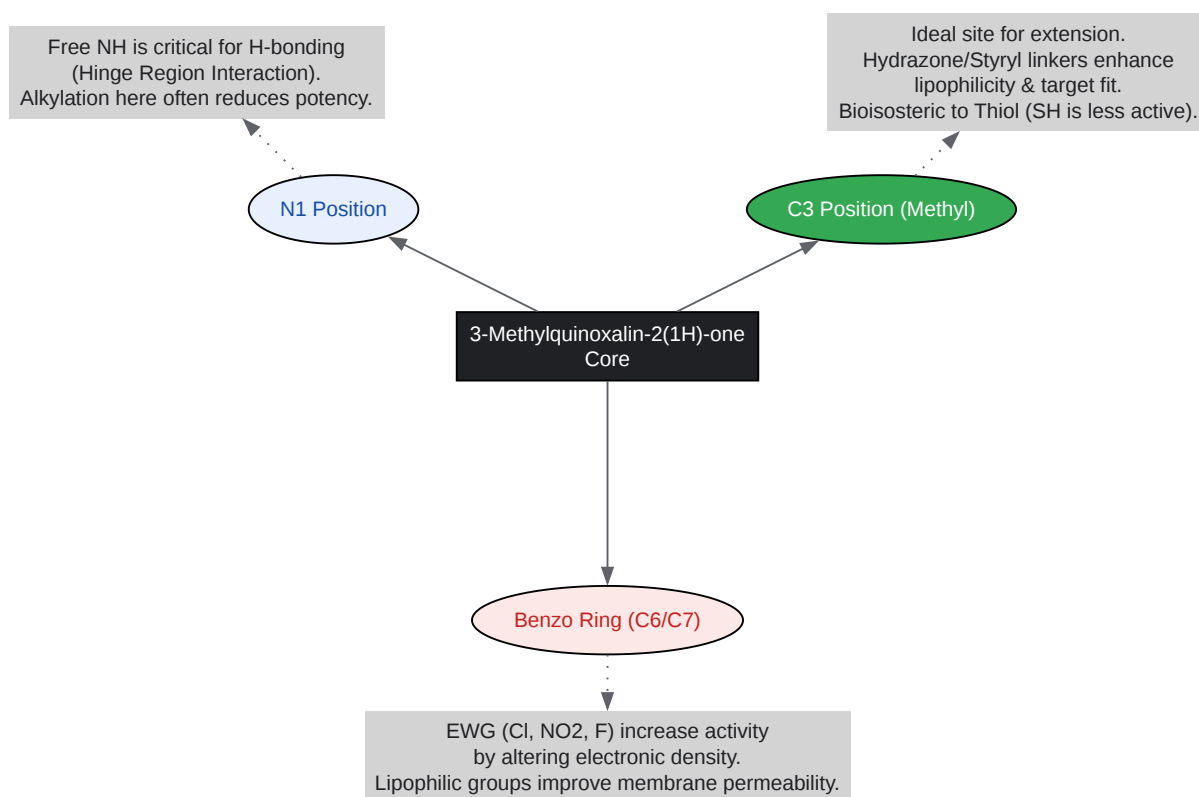
CNS Activity (Cholinesterase Inhibition)

Hydrazone derivatives of the scaffold have shown dual inhibition of Acetylcholinesterase (AChE) and Butyrylcholinesterase (BChE), positioning them as candidates for Alzheimer's therapy.

- IC50 Values: 170–180 $\mu\text{g/mL}$ (AChE).[\[1\]](#)

Structure-Activity Relationship (SAR)[\[6\]](#)[\[9\]](#)[\[10\]](#)

The biological efficacy of the scaffold is highly sensitive to substitutions at three key positions: N1, C3, and the Benzo-ring (C6/C7).



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Figure 3: Structure-Activity Relationship (SAR) map of the scaffold.

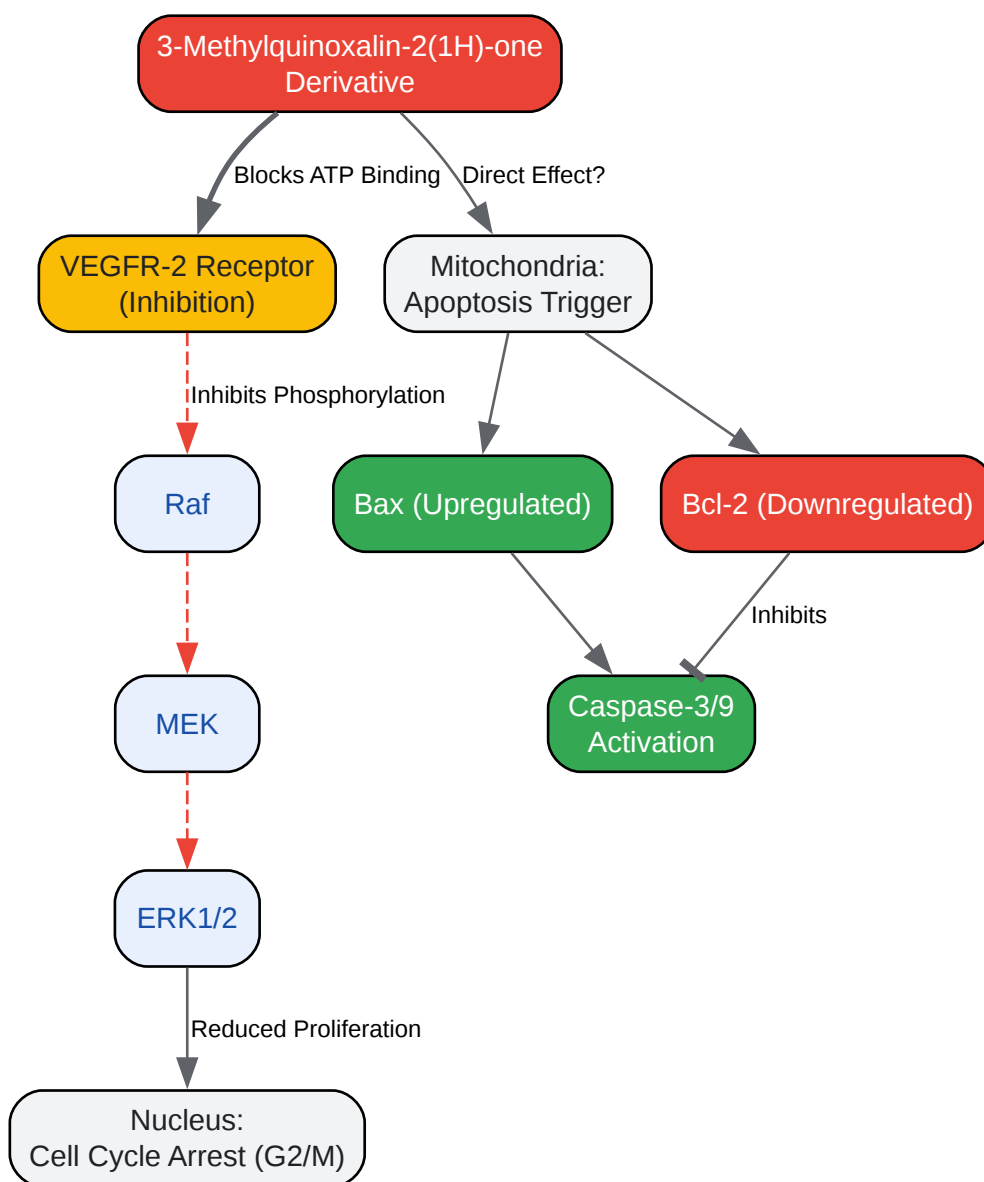
Key SAR Rules:

- The "Hinge Binder": The Lactam (NH-CO) motif is essential for kinase inhibition. Alkylation of N1 often abolishes activity by removing the H-bond donor capability.
- The "Tail" (C3 Extension):

- Linkers: Hydrazone ($-\text{CH}=\text{N}-\text{NH}-$) linkers provide optimal flexibility and length to reach the hydrophobic back pocket of enzymes.
- Aromaticity: Terminal aromatic rings (phenyl, thiophene) are superior to aliphatic chains.
- Substitution: Electron-withdrawing groups (EWGs) like $-\text{Cl}$ or $-\text{F}$ on the terminal phenyl ring significantly enhance potency (e.g., Cmpd 17b vs 17a).
- Core Modification: Replacing the $\text{C2}=\text{O}$ (carbonyl) with $\text{C2}=\text{S}$ (thione) generally decreases cytotoxic and VEGFR-2 inhibitory activity.

Mechanistic Signaling Pathways

The anticancer efficacy of 3-methylquinoxalin-2(1H)-one derivatives is mediated through the VEGFR-2/MAPK pathway and the intrinsic apoptotic pathway.



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Figure 4: Proposed mechanism of action inducing apoptosis and cell cycle arrest.[8]

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